

N-Methylmescaline hydrochloride safety precautions and handling

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Compound of Interest

Compound Name: *N-Methylmescaline hydrochloride*

Cat. No.: *B3025681*

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Technical Support Center: N-Methylmescaline Hydrochloride

This technical support center provides essential safety precautions, handling guidelines, and emergency procedures for **N-Methylmescaline hydrochloride**. Researchers, scientists, and drug development professionals should familiarize themselves with this information before working with this compound.

Disclaimer: The toxicological and physiological properties of **N-Methylmescaline hydrochloride** have not been fully investigated.[1] This product is intended for research and forensic applications only and is not for human or veterinary use.[1][2][3] All handling should be performed with the utmost caution, assuming the compound is hazardous.

Frequently Asked Questions (FAQs)

Q1: What is **N-Methylmescaline hydrochloride**?

A1: **N-Methylmescaline hydrochloride** is an analytical reference standard categorized as a phenethylamine.[2] Its chemical formula is $C_{12}H_{19}NO_3 \cdot HCl$ with a molecular weight of 261.7 g/mol.[1][2]

Q2: What are the known hazards of **N-Methylmescaline hydrochloride**?

A2: Based on available information, **N-Methylmescaline hydrochloride** is considered harmful if swallowed or inhaled, causes skin irritation, and causes serious eye irritation.[1] It may also cause respiratory irritation, drowsiness, or dizziness.[1]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: Always wear appropriate protective gloves, a lab coat or protective clothing, and eye/face protection (safety glasses or goggles).[1][4] Work in a well-ventilated area, and if engineering controls are insufficient, use a NIOSH-approved respirator.[5]

Q4: How should I store **N-Methylmescaline hydrochloride**?

A4: Store the compound at -20°C for long-term stability.[1][2][6] It is shipped at room temperature in the continental US, but this may vary for other locations.[2][3] The compound is stable for at least five years under proper storage conditions.[2]

Q5: What should I do in case of accidental exposure?

A5: In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.[1] For skin contact, wash with plenty of soap and water.[4] If inhaled, move the person to fresh air and keep them comfortable for breathing.[1] If swallowed, rinse the mouth with water.[5] In all cases of exposure, seek medical advice/attention.[1][7]

Q6: How do I properly dispose of **N-Methylmescaline hydrochloride** waste?

A6: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not let the product enter drains.[7]

Quantitative Data

While specific quantitative toxicity data such as LD50 values for **N-Methylmescaline hydrochloride** are not available in the provided search results, the following table summarizes its physical and chemical properties.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₉ NO ₃ • HCl	[1][2]
Molecular Weight	261.7 g/mol	[1][2]
Purity	≥98%	[2]
Appearance	Crystalline Solid, Powder	[1]
Storage Temperature	-20°C	[1][2][6]
Solubility	DMF: 0.5 mg/mlDMSO: 3 mg/mlEthanol: 10 mg/mlPBS (pH 7.2): 3 mg/ml	[1][2]

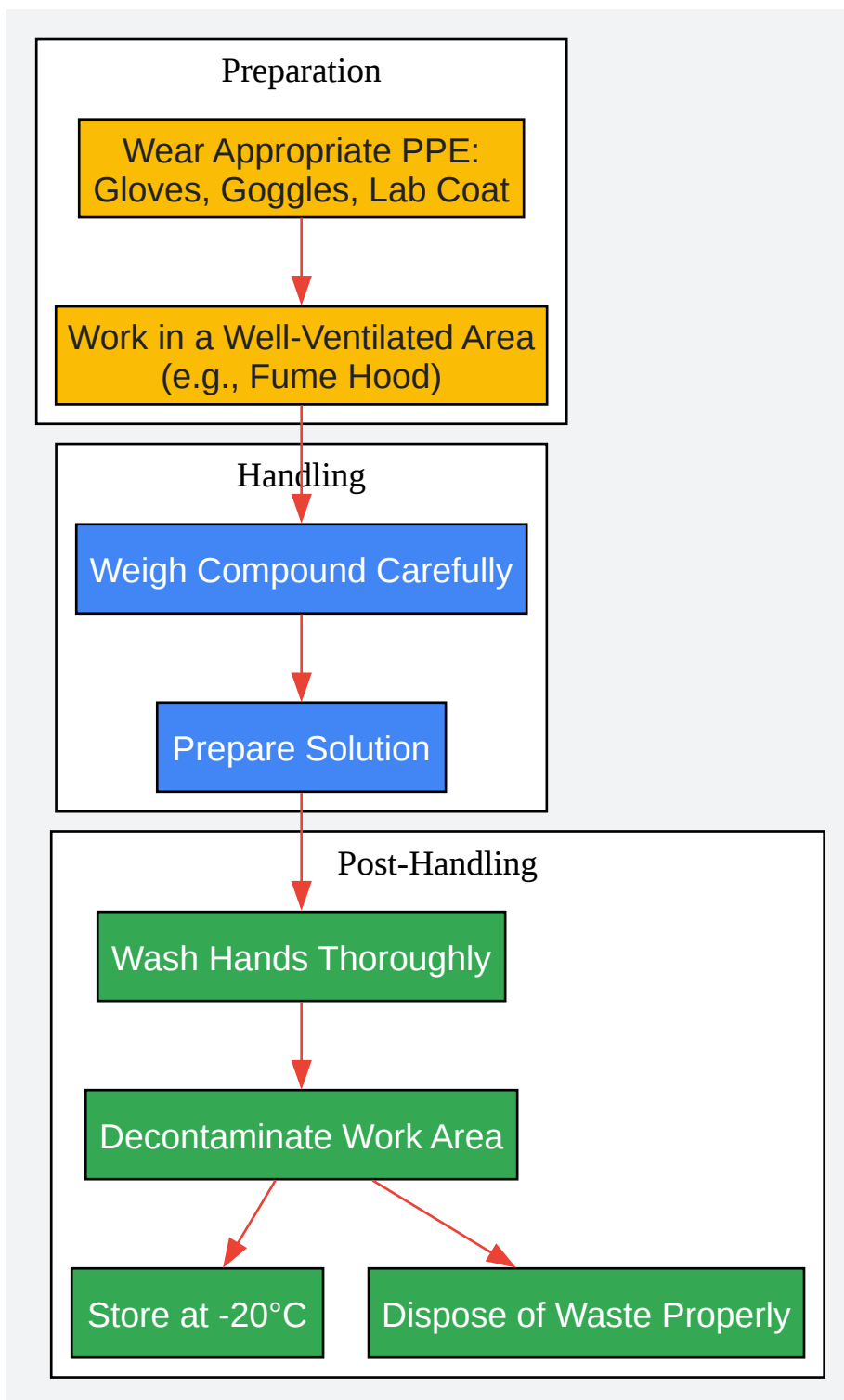
Experimental Protocols

Protocol for Safe Handling and Preparation of Solutions

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[1] Don all required personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.[1]
- Weighing: To avoid inhalation of the powder, carefully weigh the desired amount of **N-Methylmescaline hydrochloride** in an enclosure or on a draft shield. Use anti-static weighing paper.
- Dissolving: Add the weighed compound to the desired solvent (e.g., Ethanol, DMSO) in a suitable container. Cap the container securely and vortex or sonicate until the solid is fully dissolved.
- Cleanup: After handling, wash hands and any exposed skin thoroughly.[1] Decontaminate all surfaces and equipment used. Dispose of all contaminated materials, including gloves and weighing paper, as hazardous waste according to institutional and local guidelines.

Visualizations

Caption: Emergency response workflow for accidental exposure.



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Caption: Workflow for proper handling and storage.

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References

- 1. chemicalroute.com [chemicalroute.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. fishersci.se [fishersci.se]
- 5. content.labscoop.com [content.labscoop.com]
- 6. labcompare.com [labcompare.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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